

Technical Support Center: Eudragit® Formulations for Humidity-Sensitive Drugs

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Eudragits

Cat. No.: B1196250

[Get Quote](#)

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with Eudragit® polymers to formulate humidity-sensitive drugs.

Frequently Asked Questions (FAQs)

Q1: Which Eudragit® polymer offers the best moisture protection for a highly humidity-sensitive Active Pharmaceutical Ingredient (API)?

A1: Eudragit® E polymers are often recommended for protecting APIs from environmental factors like moisture.^{[1][2]} Specifically, Eudragit® E PO is effective for moisture protection and can be used in formulations to improve drug stability.^[2] For sustained-release formulations, combinations of Eudragit® RLPO and Eudragit® EPO have been shown to effectively reduce moisture gain compared to uncoated tablets.^{[3][4][5]} One study demonstrated that tablets coated with a combination of Eudragit® RLPO 10% and Eudragit® EPO 10% absorbed significantly less moisture (10-15%) after 170 hours at 75% relative humidity (RH) compared to a marketed formulation (35-40%).^[3]

Q2: How do plasticizers affect the moisture barrier properties of a Eudragit® coating?

A2: The choice and concentration of a plasticizer significantly influence the mechanical and permeability properties of Eudragit® films.^[6] Plasticizers are necessary to reduce the brittleness of polymers like Eudragit® RS100 and RL100. However, they can also impact moisture permeability. For instance, films plasticized with polyethylene glycol (PEG) have

shown higher water vapor permeability compared to those plasticized with dibutyl phthalate (DBP).[6] Increasing the concentration of PEG can enhance the permeability, potentially due to the leaching of PEG, which may form pores in the film.[6] Conversely, increasing the concentration of DBP has been found to decrease the permeability of the film to drugs.[6] It is crucial to optimize the plasticizer type and concentration to achieve a balance between film flexibility and moisture protection.

Q3: Can high humidity during the coating process affect the quality of the Eudragit® film?

A3: Yes, high humidity during the coating process can significantly impact the film quality. A more humid coating process (e.g., 86% RH vs. 67% RH) can promote the surface dissolution and physical mixing of tablet ingredients with the forming film.[7] This can affect the film-tablet interface and the drug release performance.[7] If the humidity is too high, water evaporates more slowly, which can lead to coating defects.[7] Conversely, if the humidity is too low, the film may dry too quickly, also resulting in defects.[7] Therefore, maintaining optimal temperature and humidity is crucial for a successful coating process.[8]

Q4: My Eudragit®-coated tablets are showing signs of cracking. What could be the cause and how can I fix it?

A4: Cracking of enteric coatings on hygroscopic cores can be caused by several factors related to the tablet core properties, coating formulation, and process parameters. Enteric polymers like Eudragit® L100-55 are inherently brittle in a dry state.[9][10] High humidity can actually have a plasticizing effect on Eudragit® L films, significantly increasing their flexibility and elongation (from ~3% in a dry state to ~140% at high humidity), which can help prevent cracking upon compression of coated pellets.[9][10]

For tablet coatings, cracking can occur if the plasticizer concentration is insufficient to overcome the brittleness of the polymer. The selection of an appropriate plasticizer and its concentration is critical. Additionally, stress induced by the expansion of a hygroscopic tablet core upon moisture absorption can lead to cracks in the coating. Ensuring the core formulation is optimized for low hygroscopicity is an important first step.

Q5: What is "moisture plasticization" and how does it relate to Eudragit® formulations?

A5: "Moisture plasticization" refers to the process where water molecules are absorbed by a polymer, increasing its flexibility and reducing its glass transition temperature (T_g). This phenomenon is particularly relevant for certain Eudragit® polymers. For example, the mechanical properties of Eudragit® L100-55 improve dramatically with increased humidity, as moisture acts as a highly effective plasticizer.^{[9][10]} The elongation of the film can increase from approximately 3% in a dry state to about 140% at high humidity.^[9] This effect can be beneficial, for instance, in the compression of coated pellets into tablets, as it makes the coating less prone to fracture.^{[9][10]}

Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Solution(s)
Increased Tablet Stickiness/Tackiness During Coating	- High humidity in the coating pan.- Inappropriate plasticizer type or concentration.	- Optimize and control the relative humidity during the coating process.[7]- Evaluate different plasticizers or adjust the concentration. Talc or glyceryl monostearate can be added to reduce tackiness.[7]
Compromised Drug Stability (Degradation)	- Ineffective moisture barrier from the coating.- High water vapor permeability of the chosen Eudragit® grade or formulation.	- Select a Eudragit® grade with lower water vapor permeability. Eudragit® E polymers are often used for moisture protection.[1][2]- Optimize the coating formulation by adjusting the plasticizer type and concentration to minimize permeability.[6]- Increase the coating thickness, as this generally decreases water vapor transmission.[6]
Variable Drug Release Profiles	- Inconsistent film thickness.- Interaction between the tablet core and the coating due to high humidity during the process.[7]- Incomplete film formation (coalescence of polymer particles).	- Ensure uniform coating application by optimizing spray rate, atomization pressure, and pan speed.- Control the micro-environmental conditions (temperature and humidity) within the coating pan.[7]- For aqueous dispersions, ensure proper curing conditions (temperature and time) to allow for complete film formation.[11]
"Orange Peel" Effect or Rough Coating Surface	- Coating formulation drying too quickly.- High product	- Adjust the solvent system to include slower-drying solvents. [8]- Optimize the coating

temperature or excessive inlet
air volume during coating.[11]

process parameters,
particularly the product bed
temperature, to prevent spray
drying.[11]

Quantitative Data Summary

Table 1: Moisture Absorption of Ranitidine HCl Tablets with Different Coatings

Coating Formulation	Moisture Gained (%) at 75% RH (170 hours)	Reference
Uncoated Tablets	45-50% (at 350 hours)	[3]
Marketed Formulation (RANTEC 300)	35-40%	[3]
Eudragit® RLPO 10% & Eudragit® E PO 10% Coated	10-15%	[3]

Table 2: Water Vapor Permeability of Different Enteric Polymers

Polymer	Permeable Coefficient	Reference
HPMCP	0.253	[12]
HP-50	0.254	[12]
HP-55	0.266	[12]
Eudragit® (unspecified type)	0.056	[12]

Experimental Protocols

Methodology for Water Vapor Transmission Rate (WVTR) Testing

This protocol is a generalized procedure for evaluating the moisture barrier properties of a free polymer film.

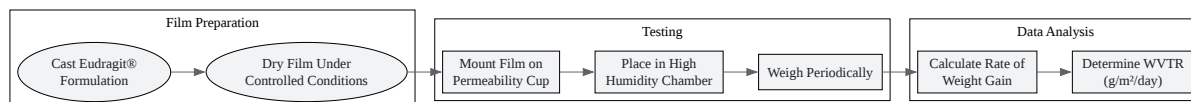
- **Film Preparation:** Cast the Eudragit® formulation (with plasticizer and other excipients) onto a flat, non-stick surface (e.g., Teflon-coated plate) using a casting knife to ensure uniform thickness. Allow the film to dry completely under controlled temperature and humidity.
- **Sample Mounting:** Securely mount the prepared film as a barrier over the opening of a permeability cup (e.g., Payne cup) containing a desiccant (e.g., anhydrous calcium chloride) to create a zero-humidity environment inside the cup.
- **Environmental Chamber:** Place the assembled permeability cup into a controlled environmental chamber set to a specific temperature and high relative humidity (e.g., 25°C and 75% RH).
- **Weight Measurement:** Periodically remove the cup from the chamber and weigh it with an analytical balance at predetermined time intervals.
- **Calculation:** The rate of weight gain is used to calculate the WVTR, typically expressed in g/m²/day. The calculation takes into account the area of the film exposed and the rate of moisture ingress.

Methodology for Moisture Absorption Study

This protocol outlines a method to assess the hygroscopicity of coated tablets.

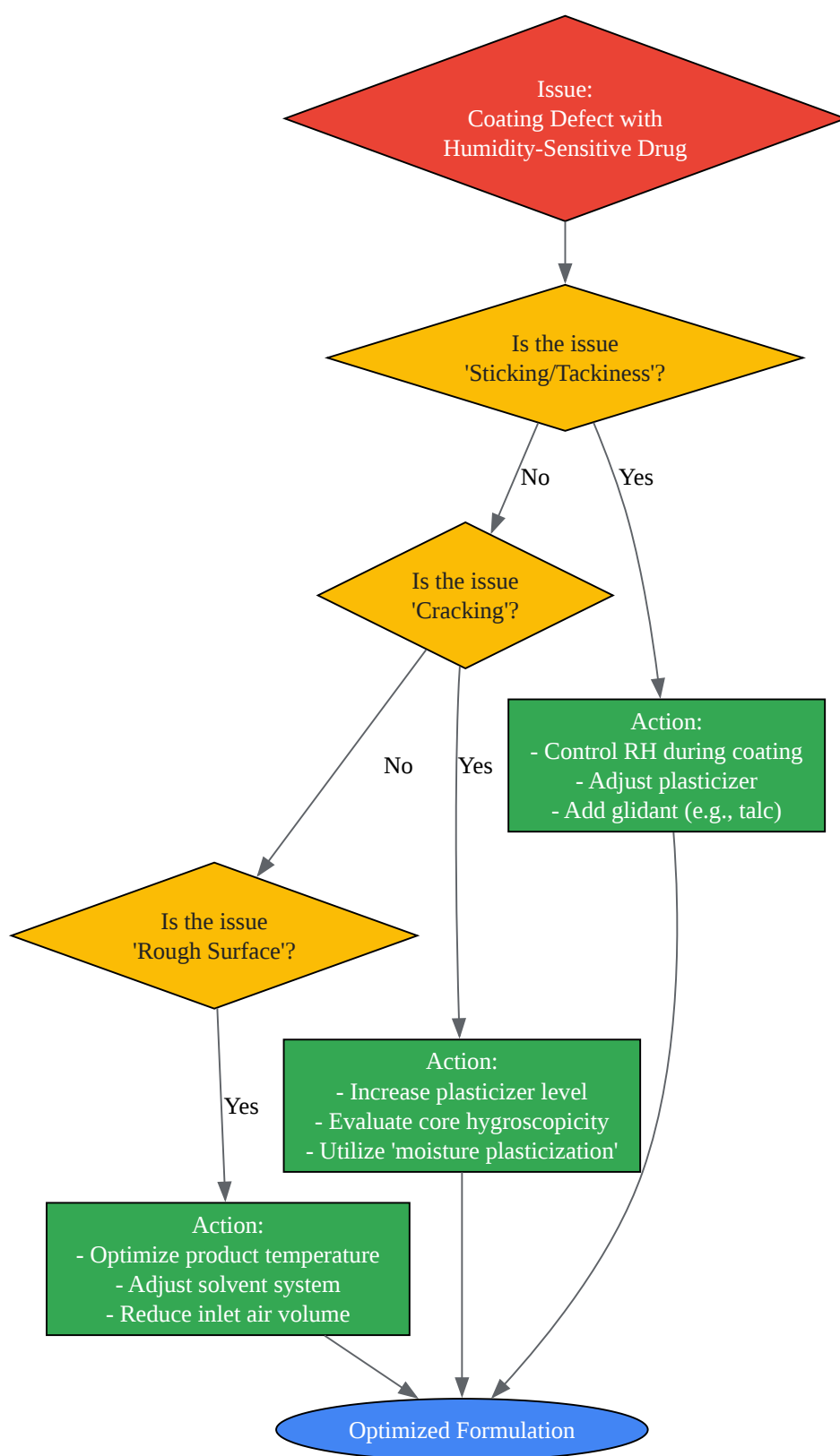
- **Sample Preparation:** Prepare tablets with the humidity-sensitive drug and coat them with the desired Eudragit® formulation. Use uncoated tablets as a control.
- **Initial Weighing:** Accurately weigh the initial mass of the coated and uncoated tablets.
- **Stability Chamber:** Place the tablets in a stability chamber with controlled high relative humidity (e.g., 75% RH) and temperature (e.g., 30°C).
- **Periodic Weighing:** At specific time points (e.g., 24, 48, 72 hours, etc.), remove the tablets and re-weigh them.
- **Calculation:** Calculate the percentage of moisture gain at each time point relative to the initial weight of the tablets. This data provides a moisture uptake profile.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for Water Vapor Transmission Rate (WVTR) Testing.



[Click to download full resolution via product page](#)

Caption: Decision tree for troubleshooting common coating defects.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. EUDRAGIT® Functional Polymers for Oral Solid Dosage Forms - Evonik Industries [healthcare.evonik.com]
- 2. EUDRAGIT® Polymers for Immediate release - Evonik Industries [healthcare.evonik.com]
- 3. Formulation Strategies to Improve the Stability and Handling of Oral Solid Dosage Forms of Highly Hygroscopic Pharmaceuticals and Nutraceuticals - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Formulation and characterization of sustained release dosage form of moisture sensitive drug - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. scispace.com [scispace.com]
- 6. scispace.com [scispace.com]
- 7. researchgate.net [researchgate.net]
- 8. 7 common industrial coating defects and how to fix them [vi.ltcoatingline.com]
- 9. Moisture plasticization for enteric Eudragit® L30D-55-coated pellets prior to compression into tablets - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. Resolving drug manufacturing issues early on is crucial to successful up-scaling - Evonik Industries [healthcare.evonik.com]
- 12. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Support Center: Eudragit® Formulations for Humidity-Sensitive Drugs]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1196250#adjusting-eudragit-formulation-for-humidity-sensitive-drugs]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com